

Technical Profile: 2-(2-Chloroethoxy)-1,3-dimethoxybenzene[1]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-(2-Chloroethoxy)-1,3-dimethoxybenzene

CAS No.: 24251-50-1

Cat. No.: B1338896

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Executive Summary

2-(2-Chloroethoxy)-1,3-dimethoxybenzene is a bifunctional aromatic ether derived from 2,6-dimethoxyphenol (Syringol). It serves as a critical intermediate in organic synthesis, primarily functioning as a "linker" molecule that introduces the electron-rich 2,6-dimethoxyphenoxy motif into larger pharmacological scaffolds. Its primary utility lies in its dual reactivity: the alkyl chloride side chain acts as an electrophile for nucleophilic displacement, while the electron-rich benzene ring is highly activated toward electrophilic aromatic substitution.

Key Applications:

- Medicinal Chemistry: Synthesis of phenylpiperazine derivatives (GPCR ligands) and cardiovascular agents (anti-arrhythmic analogs).
- Material Science: Monomer precursor for functionalized redox-active polymers.
- Organic Synthesis: Introduction of the 2,6-dimethoxyphenoxy protecting/directing group.

Physicochemical Properties[2][3][4]

The compound exhibits properties characteristic of chlorinated aromatic ethers. The presence of two methoxy groups at the ortho positions (relative to the ether linkage) creates significant steric bulk and electronic density.

Property	Value / Description	Note
CAS Number	24251-50-1	Verified Identifier
IUPAC Name	2-(2-Chloroethoxy)-1,3-dimethoxybenzene	Also: 1-(2-Chloroethoxy)-2,6-dimethoxybenzene
Molecular Formula	C ₁₀ H ₁₃ ClO ₃	
Molecular Weight	216.66 g/mol	
Physical State	Low-melting Solid or Viscous Liquid	Dependent on purity; tends to supercool. [1]
Solubility	Soluble in DCM, EtOAc, DMSO, MeOH	Insoluble in water.
LogP (Calc)	~2.53	Lipophilic; suitable for CNS penetration.
H-Bond Donors	0	
H-Bond Acceptors	3	Ether oxygens.

Synthesis & Production Methodology

The industrial and laboratory synthesis of **2-(2-Chloroethoxy)-1,3-dimethoxybenzene** follows a Williamson Ether Synthesis pathway. This protocol relies on the selective alkylation of 2,6-dimethoxyphenol (Syringol) using a 1,2-dihaloethane surrogate.

Mechanistic Pathway

The reaction involves the deprotonation of the phenolic hydroxyl group to generate a phenoxide anion. This nucleophile then attacks 1-bromo-2-chloroethane in an

fashion. Bromide is the preferred leaving group over chloride due to the weaker C-Br bond, ensuring the final product retains the chloro-substituent for future functionalization.

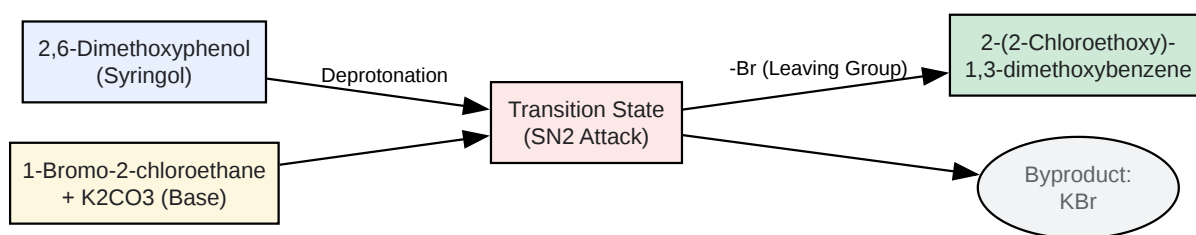
Representative Experimental Protocol

- Reagents: 2,6-Dimethoxyphenol (1.0 eq), 1-Bromo-2-chloroethane (1.5 eq), Potassium Carbonate (, 2.0 eq).
- Solvent: Acetonitrile () or DMF (Anhydrous).
- Conditions: Reflux () for 12–18 hours.

Step-by-Step Procedure:

- Activation: Dissolve 2,6-dimethoxyphenol in acetonitrile. Add anhydrous and stir at room temperature for 30 minutes to generate the phenoxide.
- Alkylation: Add 1-bromo-2-chloroethane dropwise. The excess dihalide prevents dimerization (formation of 1,2-bis(2,6-dimethoxyphenoxy)ethane).
- Reflux: Heat the mixture to reflux. Monitor consumption of phenol via TLC (Hexane:EtOAc 4:1).
- Work-up: Filter off inorganic salts. Concentrate the filtrate. Redissolve in Ethyl Acetate and wash with 1M NaOH (to remove unreacted phenol) followed by brine.
- Purification: The crude oil is purified via silica gel column chromatography or recrystallization from cold hexane/ether if solid.

Synthesis Workflow Diagram



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Figure 1: Selective alkylation pathway via Williamson Ether Synthesis.

Reactivity & Applications in Drug Design

The value of **2-(2-Chloroethoxy)-1,3-dimethoxybenzene** lies in its orthogonal reactivity. It contains a stable aryl ether core and a reactive alkyl chloride tail.

Nucleophilic Substitution (Linker Chemistry)

The primary use of this compound is to attach the 2,6-dimethoxyphenoxyethyl moiety to amines. The terminal chloride is a good leaving group, particularly when catalyzed by iodide (Finkelstein condition).

- Reaction: Product + Secondary Amine (

)

Tertiary Amine.

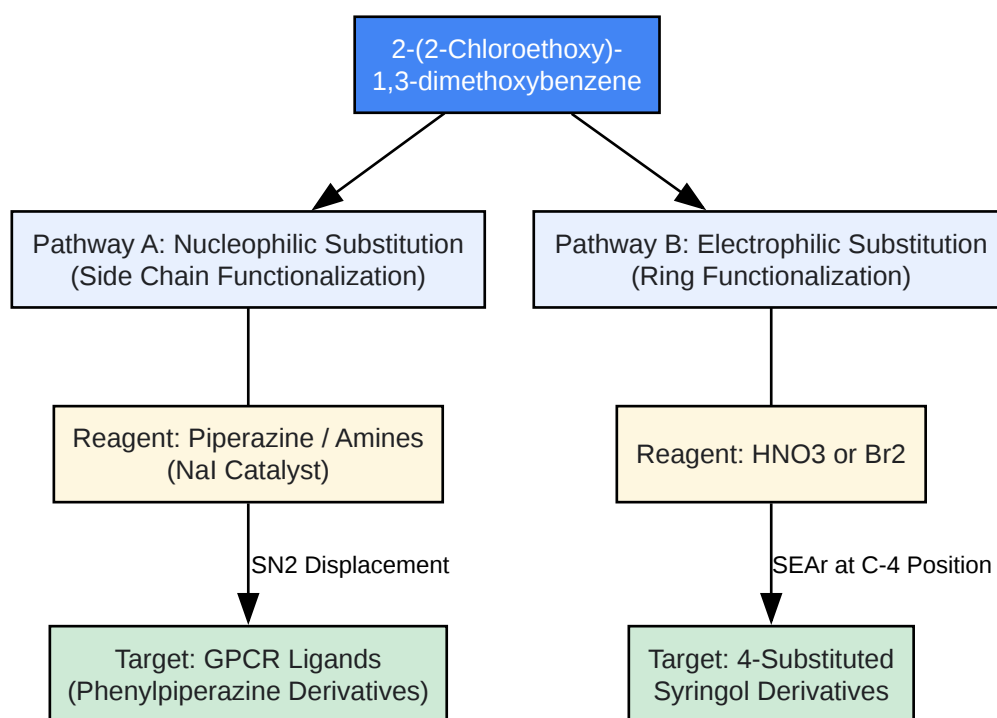
- Application: This generates structures analogous to Mexiletine or Phenylpiperazine antipsychotics, where the ether chain provides a flexible linker that positions the aromatic ring into hydrophobic pockets of receptors (e.g., -adrenergic or 5-HT receptors).

Electrophilic Aromatic Substitution

The benzene ring is activated by three oxygen donors (one ethoxy, two methoxy).

- **Regioselectivity:** The 4-position (para to the ethoxy group) is the primary site for electrophilic attack (Nitration, Halogenation, Formylation).
- **Utility:** This allows for further elaboration of the scaffold after the linker has been attached, enabling "late-stage functionalization."

Application Logic Diagram



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Figure 2: Divergent synthetic utility for pharmacophore construction.

Safety & Handling (SDS Summary)

Signal Word: WARNING

Hazard Class	H-Code	Statement
Skin Irritation	H315	Causes skin irritation.[2]
Eye Irritation	H319	Causes serious eye irritation. [2][3]
STOT-SE	H335	May cause respiratory irritation.[2][3]

Handling Protocols:

- PPE: Nitrile gloves and safety glasses are mandatory. The compound is an alkylating agent; avoid all skin contact to prevent potential sensitization.
- Storage: Store in a cool, dry place under inert gas (Nitrogen/Argon). Ethers can form peroxides upon prolonged exposure to air; however, the stability of this specific ether is relatively high due to the lack of abstractable allylic/benzylic protons adjacent to the ether oxygen (the -protons are adjacent to the benzene ring, but the steric bulk protects them).
- Spill Response: Absorb with inert material (vermiculite) and dispose of as hazardous organic waste.

References

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- To cite this document: BenchChem. [Technical Profile: 2-(2-Chloroethoxy)-1,3-dimethoxybenzene[1]]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1338896/docs#technical-profile-2-2-chloroethoxy-1-3-dimethoxybenzene-1>]

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